

Dibenzo[a,c]anthracene-13C6 CAS number and molecular weight

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Compound of Interest

Compound Name: *Dibenzo[a,c]anthracene-13C6*

Cat. No.: *B15583946*

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Technical Guide: Dibenzo[a,c]anthracene-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on

Dibenzo[a,c]anthracene-13C6, a carbon-13 labeled polycyclic aromatic hydrocarbon (PAH).

Due to the specific nature of this isotopologue, publicly available data is limited. This document compiles the known properties and provides context based on the unlabeled parent compound and its isomers.

Core Data Presentation

The quantitative data for **Dibenzo[a,c]anthracene-13C6** and related compounds are summarized in the table below for straightforward comparison. It is important to note the distinctions between the different isomers of dibenzanthracene.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Dibenzo[a,c]anthracene-13C6	Not explicitly available	$C_{16}^{13}C_6H_{14}$	284.3[1]	A specific CAS number is not readily found in public databases. The parent compound's CAS may be used.
Dibenzo[a,c]anthracene	215-58-7	$C_{22}H_{14}$	278.35	The unlabeled parent compound.
Dibenzo[a,h]anthracene-13C6	Not explicitly available	$^{13}C_6C_{16}H_{14}$	284.30[2][3]	A related isotopically labeled isomer.
Dibenzo[a,h]anthracene	53-70-3[4]	$C_{22}H_{14}$	278.354[4]	A carcinogenic isomer of dibenzanthracene.[4]
Dibenzo[a,j]anthracene	224-41-9[5][6]	$C_{22}H_{14}$	278.3466[5][6]	Another isomer of dibenzanthracene.

Experimental Protocols and Methodologies

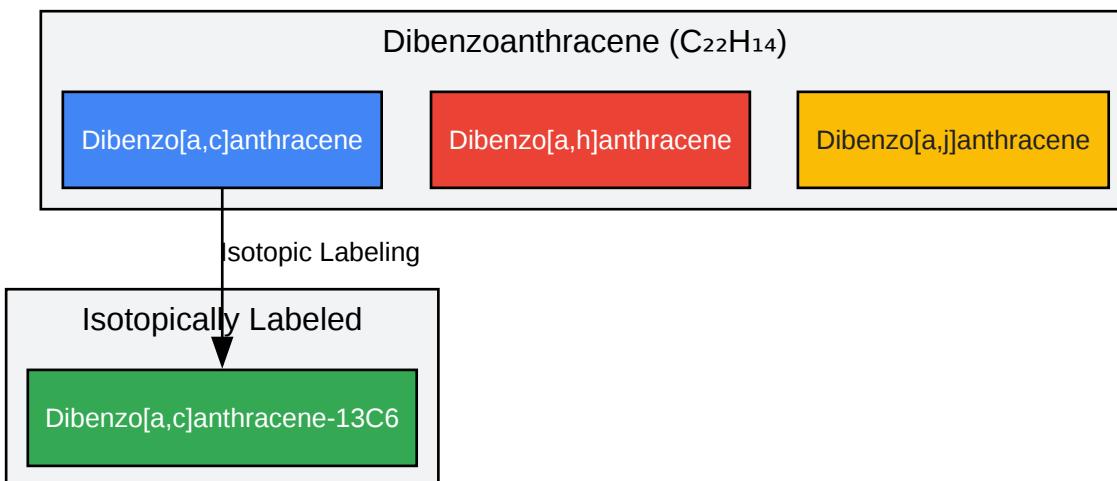
Detailed experimental protocols specifically for **Dibenzo[a,c]anthracene-13C6** are not available in the reviewed literature. However, general methodologies for studying PAHs can be applied. Labeled dibenzo[a,c]anthracene is identified as a polycyclic aromatic hydrocarbon, which are known carcinogens and environmental pollutants.[1]

Studies on related isomers, such as dibenz[a,h]anthracene, often involve:

- Cell Viability Assays: To determine the cytotoxic effects on cell lines, such as human bronchial epithelial cells.[7]
- Oxidative Stress Measurement: Assessing the levels of reactive oxygen species (ROS), malondialdehyde (MDA), and superoxide dismutase (SOD) activity.[7]
- Gene and Protein Expression Analysis: Using techniques like real-time quantitative reverse transcription PCR and Western blotting to measure changes in the expression of relevant proteins (e.g., SOD1, SOD2).[7]
- Metabolism Studies: Investigating metabolic activation using cDNA-expressed human cytochromes P450.[8]
- Mutagenicity Assays: Using bacterial reverse mutation assays (e.g., Ames test with *Salmonella typhimurium*) to assess the mutagenic potential of metabolites.[9]

Visualized Relationships and Pathways

The following diagrams illustrate the relationships between the studied compounds and a generalized metabolic pathway for PAHs.



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Figure 1: Isomeric and Isotopic Relationships.

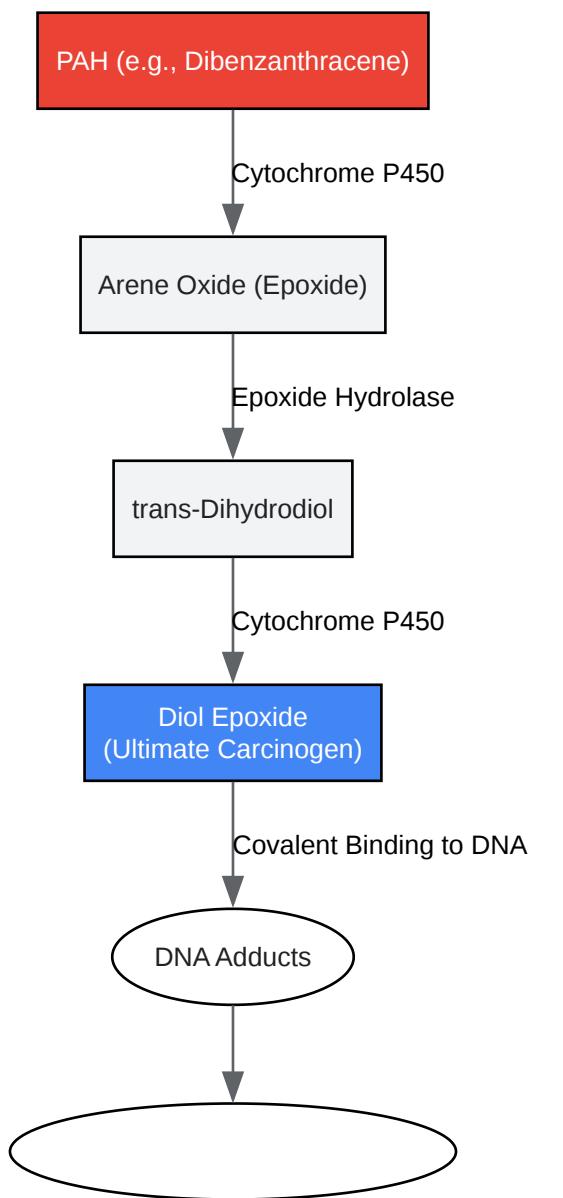
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Figure 2: Generalized Metabolic Activation of PAHs.

The metabolic activation of PAHs is a critical area of study, as it is linked to their carcinogenic properties. PAHs are typically metabolized by cytochrome P450 enzymes to form epoxides, which are then converted to dihydrodiols. Further epoxidation leads to the formation of diol epoxides, which are highly reactive and can bind to DNA, leading to mutations and potentially cancer.^[8] Studies on dibenz[a,h]anthracene have shown it induces DNA damage, leading to cell cycle arrest and apoptosis.^[10]

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